

# Technical Support Center: Mitigating ACTH (18-39) Adsorption to Plasticware

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## Compound of Interest

Compound Name: *Adrenocorticotrophic Hormone  
(ACTH) (18-39), human TFA*

Cat. No.: *B15600366*

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Welcome to the technical support guide for handling Adrenocorticotrophic Hormone (ACTH) fragment (18-39). This document provides in-depth troubleshooting advice, frequently asked questions (FAQs), and detailed protocols to help researchers, scientists, and drug development professionals minimize the loss of this peptide due to non-specific binding to plastic labware.

## Understanding the Challenge: The "Sticky" Nature of ACTH (18-39)

The adrenocorticotrophic hormone fragment (18-39), also known as Corticotropin-like Intermediate Lobe Peptide (CLIP), is a 22-amino acid peptide with the sequence H-Arg-Pro-Val-Lys-Val-Tyr-Pro-Asn-Gly-Ala-Glu-Asp-Glu-Ser-Ala-Glu-Ala-Phe-Pro-Leu-Glu-Phe-OH.[1][2][3] Its physicochemical properties, including a mix of hydrophobic and charged amino acid residues, make it prone to adsorbing onto surfaces, particularly the plastics commonly used in laboratories like polypropylene and polystyrene.[4][5] This non-specific binding (NSB) can lead to a significant and often unpredictable loss of peptide from your working solutions, resulting in inaccurate quantification, low assay signals, and poor reproducibility.[6][7]

This guide will walk you through the causes of this phenomenon and provide robust, field-proven strategies to ensure your experimental results are accurate and reliable.

## Frequently Asked Questions (FAQs)

**Q1: Why is my measured concentration of ACTH (18-39) consistently lower than expected?**

A1: The most common reason for unexpectedly low concentrations of peptides like ACTH (18-39) is its adsorption to the surfaces of your labware.<sup>[7]</sup> Standard polypropylene and polystyrene tubes and plates have hydrophobic surfaces that attract the non-polar regions of the peptide.<sup>[8]</sup> Additionally, electrostatic interactions can occur between charged residues on the peptide and the plastic surface. This binding is often rapid and can result in the loss of 90% or more of the peptide from the solution, especially at low (e.g., sub-micromolar) concentrations.<sup>[7]</sup>

**Q2: What specific properties of ACTH (18-39) make it prone to adsorption?**

A2: ACTH (18-39) possesses a combination of characteristics that contribute to its "stickiness":

- **Hydrophobicity:** The peptide sequence contains several hydrophobic amino acids (Valine, Tyrosine, Phenylalanine, Proline, Leucine, Alanine), which can readily interact with hydrophobic plastic surfaces.<sup>[9][10]</sup>
- **Charge:** The peptide contains both basic (Arginine, Lysine) and acidic (Glutamic acid, Aspartic acid) residues. This can lead to electrostatic interactions with charged sites on plastic surfaces. While the overall isoelectric point (pI) of the peptide is reported to be acidic (around 4.3), suggesting a net negative charge at neutral pH, localized pockets of positive charge can still interact with negative surface charges.<sup>[11][12]</sup>
- **Size and Flexibility:** As a 22-amino acid peptide, it is large enough to have multiple points of contact with a surface, increasing the avidity of the interaction.

**Q3: Are some types of plasticware worse than others for ACTH (18-39) loss?**

A3: Yes. Standard, untreated polystyrene is often the most problematic, followed by standard polypropylene.[4] Studies have shown that for many peptides, recovery from polypropylene tubes is significantly better than from polystyrene, but loss can still be substantial in both.[4] Glassware can also be an issue, particularly for peptides with basic groups that can interact with the silanol groups on the glass surface.[5] For this reason, using specialized low-binding plasticware is highly recommended.[5]

## Q4: What are the primary strategies to prevent the loss of ACTH (18-39)?

A4: There are three main approaches, which can be used alone or in combination:

- **Use of Specialized Labware:** Employing commercially available "low-bind" or "non-binding" microplates and tubes is the most direct solution. These products feature surfaces that are chemically modified to be highly hydrophilic or nonionic, creating a hydration layer that physically repels peptides.[13][14][15]
- **Modifying the Solvent/Buffer:** Adding blocking agents or surfactants to your solution can saturate the non-specific binding sites on the plasticware or alter peptide-surface interactions.[4][16]
- **Pre-treating the Labware:** Coating the plasticware with a blocking agent before adding your peptide solution can effectively passivate the surface.

## Troubleshooting Guide

"My ACTH (18-39) recovery is low and inconsistent across replicates. What should I do?"

This is a classic sign of non-specific binding. The variability arises because the extent of adsorption can differ slightly from well to well or tube to tube.

Troubleshooting Steps:

- **Switch to Low-Bind Plasticware:** Immediately switch from standard polypropylene or polystyrene tubes and plates to a certified low-binding version.[5][17] This is the single most effective change you can make.

- **Introduce a Blocking Agent:** Add 0.1% Bovine Serum Albumin (BSA) to your buffer.[\[6\]](#) BSA is a large protein that will preferentially adsorb to the plastic, effectively "blocking" the surface from your peptide. Note: This is not suitable for all applications (see next question).
- **Add a Non-Ionic Surfactant:** If BSA is not compatible with your assay, consider adding a low concentration (0.005% - 0.05%) of a non-ionic surfactant like Tween-20 to your buffer.[\[8\]](#)[\[16\]](#) This helps to disrupt hydrophobic interactions.
- **Perform a Recovery Test:** Conduct the simple validation experiment detailed in the Protocols section below to quantify the extent of your peptide loss and confirm that your chosen solution is effective.

## "Can I use BSA as a blocking agent if I am analyzing my samples with Mass Spectrometry (LC-MS)?"

A: It is strongly discouraged. BSA will introduce a massive amount of contaminating protein into your sample, which can suppress the ionization of your target peptide (ACTH 18-39) and overwhelm the mass spectrometer's detector.[\[4\]](#)

Alternatives for LC-MS applications:

- **Primary Solution:** Use certified low-binding vials and plates designed for proteomics or LC-MS applications.[\[5\]](#) These do not leach contaminants and provide the highest recovery without introducing interfering substances.
- **Solvent Composition:** Increasing the percentage of organic solvent (like acetonitrile) in your sample diluent can help reduce hydrophobic interactions, but this must be balanced with the requirements of your chromatography method to ensure proper retention on the column.[\[5\]](#)

## "I am using a sensitive immunoassay (ELISA/RIA). Which anti-adsorption strategy is best?"

A: For immunoassays, maintaining the structural integrity of the peptide and avoiding interference with antibody binding is key.

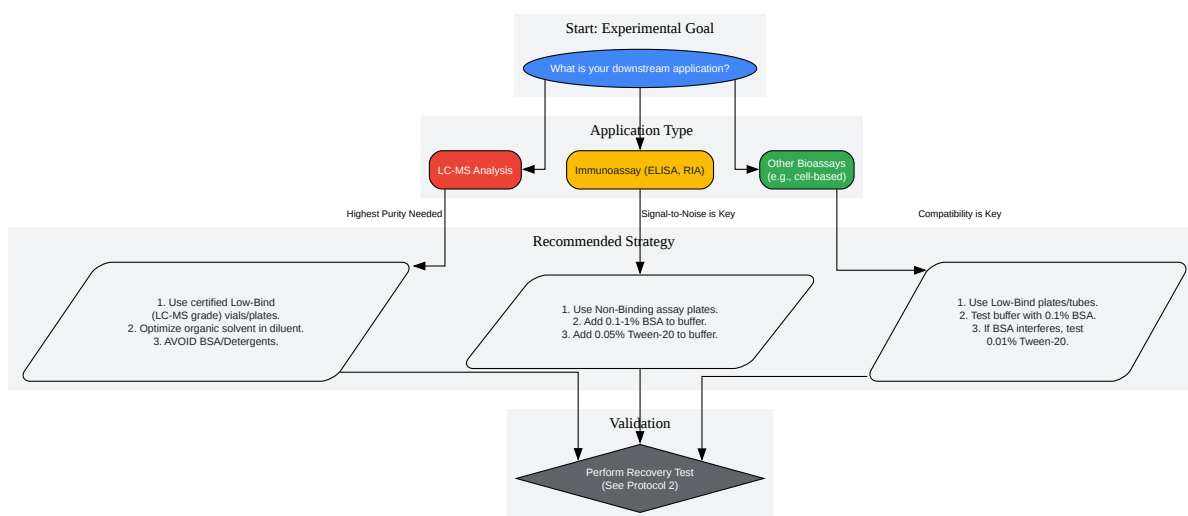
- **Low-Bind Plates:** Using non-binding assay plates is the ideal first step.[\[13\]](#)[\[14\]](#)[\[18\]](#) These plates are specifically designed to increase assay signal-to-noise by preventing the capture

antibody, antigen, and detection antibody from adsorbing to the plastic.<sup>[13]</sup>

- **BSA in Buffer:** BSA is an excellent choice here and is a common component of many immunoassay buffers.<sup>[16][19]</sup> It will block non-specific binding sites on the plate without typically interfering with the specific antibody-antigen interaction. A concentration of 0.1% to 1% BSA in your assay buffer is a good starting point.<sup>[6][16]</sup>
- **Tween-20:** A low concentration of Tween-20 (e.g., 0.05%) is also standard in many immunoassay wash and assay buffers. It helps prevent non-specific binding and reduces background.<sup>[16]</sup>

## Decision-Making Workflow for Method Selection

This diagram guides you through choosing the appropriate strategy based on your experimental context.



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Caption: Workflow for selecting an anti-adsorption strategy.

## Experimental Protocols & Data

### Protocol 1: Recommended Handling Procedure for ACTH (18-39)

This protocol outlines the best practices for preparing stock and working solutions of ACTH (18-39) to maximize recovery.

#### Materials:

- Lyophilized ACTH (18-39)
- Certified low-binding polypropylene microcentrifuge tubes
- Certified low-binding polypropylene 96-well plates (if applicable)
- High-purity solvent (e.g., sterile water, PBS, or DMSO depending on peptide solubility and experimental needs)[20]
- Blocking agent (e.g., high-purity, protease-free BSA) or non-ionic surfactant (e.g., Tween-20)
- Calibrated pipettes with low-retention tips

#### Procedure:

- Reconstitution of Stock Solution: a. Briefly centrifuge the vial of lyophilized ACTH (18-39) to ensure the powder is at the bottom. b. Reconstitute the peptide directly in the manufacturer's vial (which may be siliconized) to a high concentration (e.g., 1 mM or >100  $\mu$ M) using the recommended solvent.[1][7] Do not attempt to weigh out smaller portions of the lyophilized powder. c. Mix gently by vortexing or pipetting. Ensure complete dissolution. This high-concentration stock is less susceptible to percentage loss from adsorption.
- Preparation of Working Buffer: a. Prepare your experimental buffer (e.g., PBS, pH 7.2). b. (Conditional): If your workflow allows, add your chosen anti-adsorption agent.
  - For Immunoassays/Bioassays: Add BSA to a final concentration of 0.1%. Ensure it is fully dissolved.
  - For General Use (if BSA is incompatible): Add Tween-20 to a final concentration of 0.01-0.05%.
- Preparation of Working Solutions: a. Perform all serial dilutions in certified low-binding polypropylene tubes or plates. b. Use the prepared working buffer (containing the anti-

adsorption agent, if applicable) for all dilution steps. c. When pipetting, use low-retention pipette tips to minimize loss on the tip surface.

- Storage: a. Aliquot the high-concentration stock solution into low-binding tubes for storage. Store at -20°C or -80°C as recommended by the manufacturer.<sup>[2][21]</sup> b. Avoid repeated freeze-thaw cycles.<sup>[2]</sup> c. Prepare fresh working dilutions for each experiment from a thawed stock aliquot. Do not store dilute peptide solutions for extended periods.

## Protocol 2: Validating Your Method (Peptide Recovery Test)

This control experiment allows you to quantify peptide loss in your specific labware and confirm the efficacy of your chosen mitigation strategy.

Procedure:

- Prepare Test Solutions: Prepare a solution of ACTH (18-39) at a relevant, low concentration (e.g., 100 nM) in your standard experimental buffer (without any anti-adsorption agents).
- Set Up Test Conditions (in triplicate):
  - Condition A (Control - No Incubation): Immediately take an aliquot of the peptide solution for quantification (this is your "100% recovery" reference).
  - Condition B (Standard Plasticware): Add 200 µL of the peptide solution to three wells of a standard polypropylene plate.
  - Condition C (Low-Bind Plasticware): Add 200 µL of the peptide solution to three wells of a low-bind polypropylene plate.
  - Condition D (Standard Plasticware + BSA): Prepare the peptide solution in buffer containing 0.1% BSA. Add 200 µL to three wells of a standard polypropylene plate.
- Incubate: Cover the plates and incubate for a typical experiment duration (e.g., 1 hour) at your standard experimental temperature.

- **Quantify:** Carefully transfer the full volume from each well to a quantification-compatible container (e.g., an HPLC vial). Measure the concentration of ACTH (18-39) in all samples using a sensitive method (e.g., RP-HPLC, a validated ELISA, or LC-MS).
- **Analyze:** Calculate the percentage recovery for each condition relative to the control (Condition A).

## **Data Summary: Comparison of Anti-Adsorption Strategies**

| Strategy                           | Mechanism                                                                                  | Effectiveness                 | Pros                                                                             | Cons                                                                         | Best For                                   |
|------------------------------------|--------------------------------------------------------------------------------------------|-------------------------------|----------------------------------------------------------------------------------|------------------------------------------------------------------------------|--------------------------------------------|
| Standard Polypropylene/Polystyrene | N/A (Control)                                                                              | Poor (High Loss)[4][7]        | Inexpensive, readily available.                                                  | Significant and variable loss of peptide.[6]                                 | Not recommended for "sticky" peptides.     |
| Low-Binding Plasticware            | Hydrophilic/non-ionic surface creates a hydration layer, repelling peptides.[14][15]       | Excellent (>90% recovery).[5] | High recovery, no additives needed, compatible with all downstream applications. | Higher initial cost.                                                         | All applications, especially LC-MS.        |
| Buffer with 0.1% BSA               | BSA competitively binds to hydrophobic/charged sites on the plastic surface.[6][16]        | Very Good (>89% recovery).[4] | Inexpensive, highly effective at blocking.                                       | Interferes with LC-MS, adds protein to the system.[4]                        | Immunoassays, cell-based assays.           |
| Buffer with 0.01-0.05% Tween-20    | Non-ionic surfactant disrupts hydrophobic interactions between peptide and plastic.[8][16] | Good (Reduces loss)           | Inexpensive, easy to add.                                                        | Can interfere with some cell-based assays and suppress ionization in MS.[22] | Immunoassays (especially in wash buffers). |

|                     |                                                                                  |                  |                                                 |                                                                                               |                                                       |
|---------------------|----------------------------------------------------------------------------------|------------------|-------------------------------------------------|-----------------------------------------------------------------------------------------------|-------------------------------------------------------|
| Silanized Glassware | Covalently bonds a hydrophobic silane layer to the glass, reducing interactions. | Good (for glass) | Prevents interaction with glass silanol groups. | Labor-intensive preparation, primarily for glassware, not ideal for hydrophobic peptides.[25] | Storage of certain types of molecules in glass vials. |
|                     | [23][24]                                                                         |                  |                                                 |                                                                                               |                                                       |

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